

Personal protective equipment for handling 4-Chloro-4'-fluorobutyrophenone-d4

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Compound of Interest

Compound Name: 4-Chloro-4'-fluorobutyrophenone-d4

Cat. No.: B15292592

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Essential Safety and Handling Guide for 4-Chloro-4'-fluorobutyrophenone-d4

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for **4-Chloro-4'-fluorobutyrophenone-d4**, a compound utilized in pharmaceutical development and organic synthesis. The following procedures for personal protective equipment (PPE), handling, and disposal are critical for laboratory safety.

Personal Protective Equipment (PPE)

When handling **4-Chloro-4'-fluorobutyrophenone-d4**, appropriate personal protective equipment is mandatory to prevent exposure. The recommended PPE includes:

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Protective gloves should be worn. [1]
Eye and Face Protection	Safety glasses or goggles, Face shield	Chemical goggles or safety glasses are required. A face shield should also be used. [1]
Skin and Body Protection	Protective clothing, Safety shoes	Wear suitable protective clothing and safety shoes. [1]
Respiratory Protection	Respirator	In case of inadequate ventilation, wear respiratory protection such as a dust mask type N95 (US). [1]

Safe Handling and Storage

Proper handling and storage procedures are crucial to maintain the stability of the compound and the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area.[\[1\]](#)[\[2\]](#)
- Avoid breathing fumes, mist, spray, or vapors.[\[1\]](#)[\[3\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)
- Use spark-proof and explosion-proof equipment.[\[3\]](#)[\[4\]](#)

Storage:

- Store in a tightly closed container.[\[3\]](#)[\[5\]](#)

- Keep in a cool, dry, and well-ventilated area.[5]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[3][4][5]

Emergency Procedures

In the event of exposure or a spill, immediate action is necessary.

First Aid Measures:

- After inhalation: Move the person to fresh air. If not breathing, give artificial respiration and seek medical attention.[1][3]
- After skin contact: Wash the affected area with plenty of soap and water. Remove contaminated clothing and seek medical advice.[1][3]
- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if possible. Seek medical attention.[1][3]
- After ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[1][5]

Spill Response:

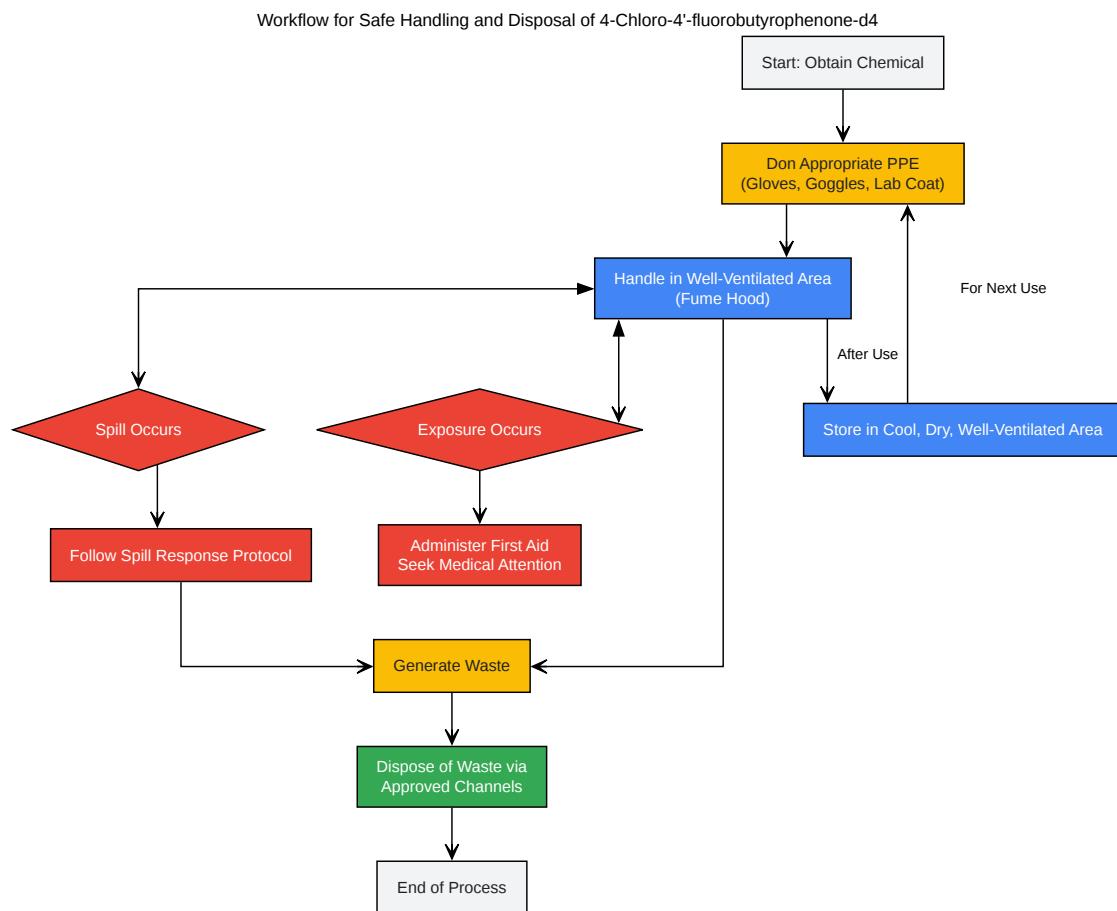
- Evacuate unnecessary personnel from the area.[1]
- Ensure adequate ventilation.[1]
- Wear appropriate PPE as outlined above.[1]
- For small spills, absorb with a dry chemical absorbent. For large spills, dike the area and use a pump or vacuum.[1]
- Collect the spilled material into a suitable container for disposal.[1][3]
- Prevent the product from entering drains or public waters.[1][3]

Disposal Plan

Chemical waste must be disposed of in accordance with all local, regional, and national regulations.

- Dispose of contents and container to an approved waste disposal plant.[3][4]
- One recommended method of disposal is to send the material to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1]

Workflow for Safe Handling and Disposal



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Caption: Logical workflow for the safe handling and disposal of **4-Chloro-4'-fluorobutyrophenone-d4**.

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